

(3-Methoxypyridin-2-yl)methanamine hydrochloride physical properties

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Compound of Interest

Compound Name:	(3-Methoxypyridin-2-yl)methanamine hydrochloride
Cat. No.:	B3216167

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Introduction and Chemical Identity

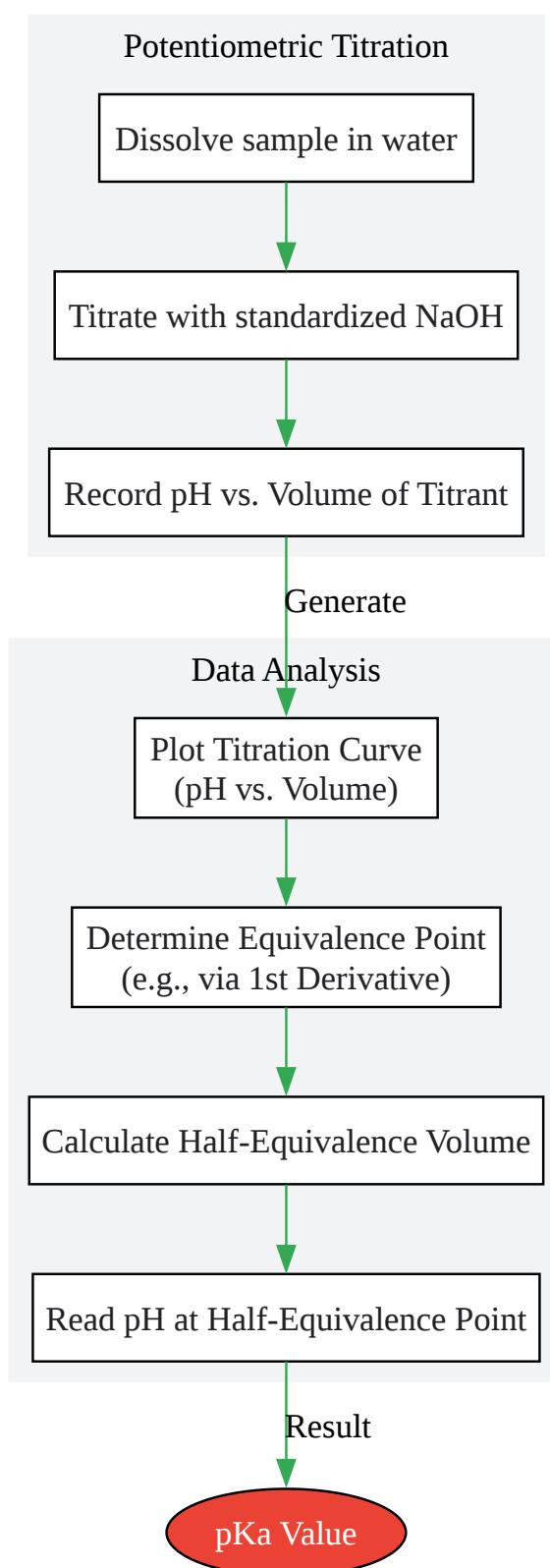
(3-Methoxypyridin-2-yl)methanamine hydrochloride is a substituted pyridine derivative that serves as a valuable building block in medicinal chemistry and materials science. The presence of a primary amine, a pyridine ring, and a methoxy group offers multiple points for chemical modification, making it a versatile intermediate. The hydrochloride salt form is typically employed to enhance stability and aqueous solubility compared to the free base.

Understanding the fundamental physical properties of this compound is a critical first step in its application, influencing everything from reaction setup and purification to formulation and bioavailability studies. This guide outlines these properties and provides standardized protocols for their determination.

Molecular Structure and Key Features

The structure of **(3-Methoxypyridin-2-yl)methanamine hydrochloride** is characterized by a pyridine ring substituted at the 2-position with a methanamine group and at the 3-position with a methoxy group. The aminomethyl group is protonated in the hydrochloride salt form.



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